

A Technical Guide to the Historical Synthesis of Chloroethane

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Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the historical methodologies for the preparation of chloroethane (ethyl chloride), a compound with a rich history as a refrigerant, anesthetic, and a key intermediate in industrial chemistry. This document provides a detailed overview of the core synthetic routes employed historically, complete with experimental protocols, quantitative data, and process visualizations to offer a comprehensive understanding of the evolution of chloroethane synthesis.

Reaction of Ethanol with Hydrochloric Acid

One of the earliest and most fundamental methods for producing chloroethane involves the reaction of ethanol with hydrochloric acid. This reaction's first recorded synthesis is attributed to Basil Valentine in 1440.^[1] Later, in 1648, Glauber reported its preparation by reacting ethanol with zinc chloride.^[1] This method, often referred to as the Groves process, utilizes a catalyst to facilitate the conversion.

Groves Process (Zinc Chloride Catalysis)

The Groves process enhances the reaction rate and yield by employing a Lewis acid catalyst, typically anhydrous zinc chloride. The catalyst protonates the hydroxyl group of ethanol, making it a better leaving group (water).

Experimental Protocol:

A common laboratory-scale preparation involves the following steps:

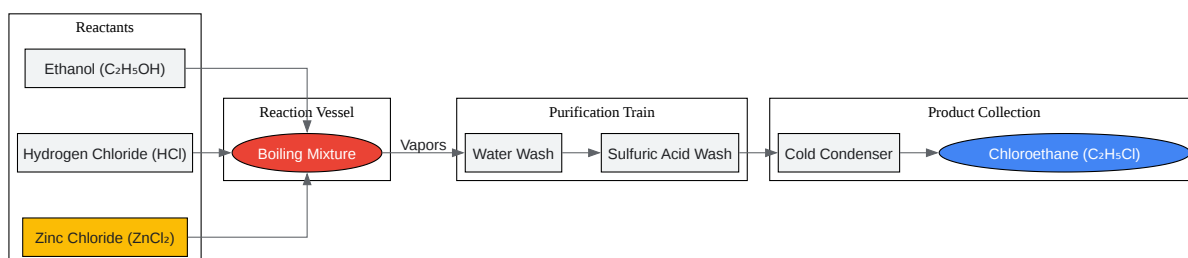
- **Apparatus Setup:** A round-bottom flask is fitted with a reflux condenser and a gas inlet tube. The top of the condenser is connected to a series of two washing bottles. The first washing bottle contains water to scrub unreacted hydrogen chloride and ethanol vapor, and the second contains concentrated sulfuric acid to dry the gaseous chloroethane. The outlet of the second washing bottle is connected to a receiving flask cooled in a freezing mixture of ice and salt.
- **Reaction Mixture:** 100 g of ethanol and 50 g of anhydrous zinc chloride are placed in the round-bottom flask.[\[2\]](#)
- **Reaction:** The mixture is heated to boiling, and a steady stream of dry hydrogen chloride gas is passed through the boiling mixture.[\[2\]](#)
- **Product Collection:** The chloroethane vapors pass through the washing bottles and are condensed in the cooled receiving flask.[\[2\]](#) Due to its low boiling point (12.3 °C), the receiving flask must be kept at a low temperature.
- **Purification:** The collected crude chloroethane can be further purified by distillation.

Quantitative Data:

The following table summarizes data from various historical and laboratory-scale preparations.

Method	Catalyst	Reactants	Temperature (°C)	Pressure	Yield	Reference
Groves (1874)	None	Ethanol saturated with HCl	Boiling	Atmospheric	~15% conversion	[3]
Groves (1874)	Zinc Chloride	Ethanol, Zinc Chloride, Gaseous HCl	Boiling	Atmospheric	Significantly higher	[3]
PrepChem	Anhydrous ZnCl ₂	100 g Ethanol, 50 g ZnCl ₂ , Gaseous HCl	Boiling	Atmospheric	Almost quantitative	[2]
Industrial Process (historical)	Zinc Chloride	Ethanol, Hydrochloric Acid	130-150	Pressurized	High	U.S. Patent 2,396,639[4]

Reaction Pathway and Experimental Workflow:



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Groves Process for Chloroethane Synthesis

Reaction with Sulfuric Acid and Sodium Chloride

An alternative historical method involved distilling a mixture of ethanol, sulfuric acid, and sodium chloride. The sulfuric acid reacts with sodium chloride to generate hydrogen chloride in situ, which then reacts with the ethanol. However, this method was often plagued by the formation of diethyl ether as a byproduct.^[3]

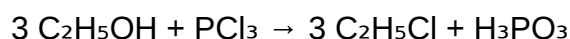
Reaction of Ethanol with Phosphorus Chlorides

Another historical route to chloroethane involved the use of phosphorus chlorides as chlorinating agents. Both phosphorus trichloride (PCl₃) and phosphorus pentachloride (PCl₅) were used.

Using Phosphorus Trichloride (PCl₃)

Experimental Protocol:

The preparation involves refluxing ethanol with phosphorus trichloride. The reaction proceeds as follows:



The by-product, phosphorous acid, is non-volatile, which simplifies the separation of the volatile chloroethane.

Using Phosphorus Pentachloride (PCl₅)

Experimental Protocol:

Ethanol is treated with phosphorus pentachloride at room temperature or with gentle warming.

The reaction is:

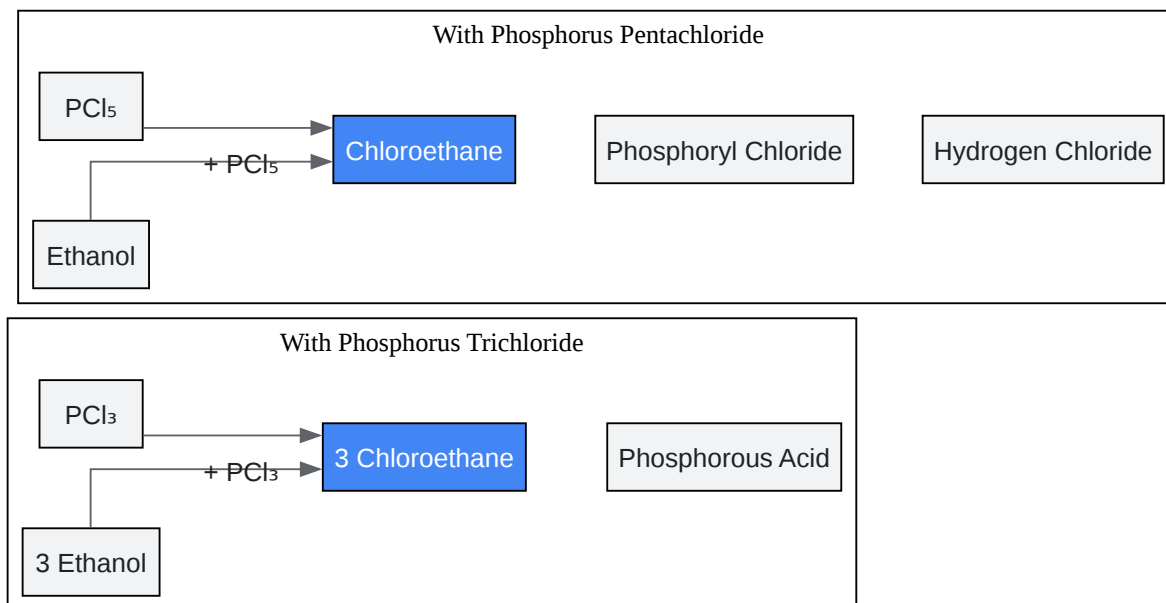


This method produces volatile by-products (phosphoryl chloride and hydrogen chloride), which can make purification more complex.

Quantitative Data:

Detailed quantitative yield data for these specific historical laboratory preparations is not readily available in the surveyed literature. However, the reaction with thionyl chloride (SOCl₂), a related method, is often preferred in modern laboratory settings due to the gaseous nature of its byproducts (SO₂ and HCl), which simplifies purification.^[5]

Reaction Pathways:



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Chloroethane Synthesis using Phosphorus Chlorides

Hydrochlorination of Ethylene

The addition of hydrogen chloride to ethylene is the basis for the modern industrial production of chloroethane.^[1] This method also has historical roots and offers a more direct route from a readily available petrochemical feedstock.

Experimental Protocol:

This reaction is typically carried out in the presence of a catalyst, such as aluminum chloride or ferric chloride, and can be performed in either the liquid or gas phase.

- **Liquid-Phase Process:** The reaction is conducted at temperatures of 30-90 °C and pressures of 1-5 atm.

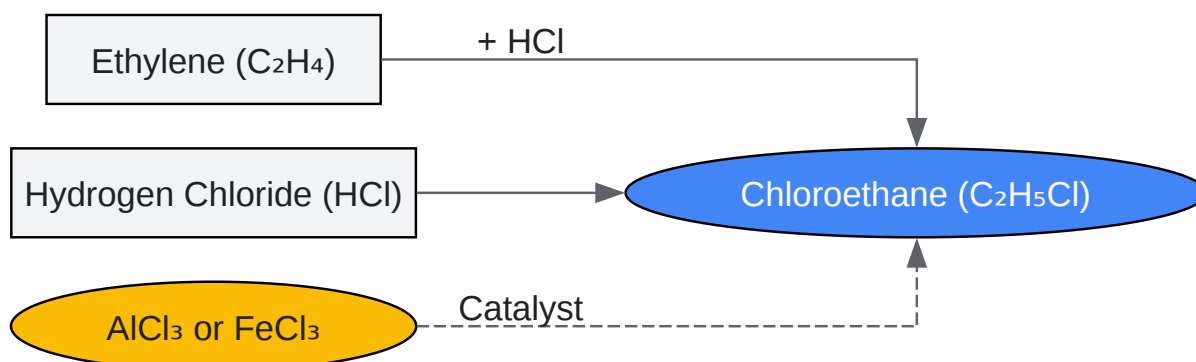
- Gas-Phase Process: This process operates at higher temperatures, typically 150-250 °C.

The reaction is an electrophilic addition of HCl to the ethylene double bond.

Quantitative Data:

Method	Catalyst	Temperature (°C)	Pressure (atm)	Yield	Reference
Liquid-Phase	Aluminum Chloride	30-90	1-5	High	Encyclopedia Britannica[6]
Gas-Phase	Metal Halides	150-250	>1	High	[1]

Reaction Pathway:



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Hydrochlorination of Ethylene

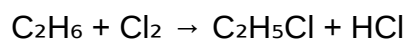
Chlorination of Ethane

The direct chlorination of ethane was another historical route for chloroethane production. This method involves a free-radical substitution reaction.

Experimental Protocol:

Ethane and chlorine are reacted at high temperatures (e.g., 400 °C) or under photochemical conditions. A significant drawback of this method is the formation of hydrogen chloride as a

byproduct and the potential for over-chlorination to produce di- and trichloroethanes.

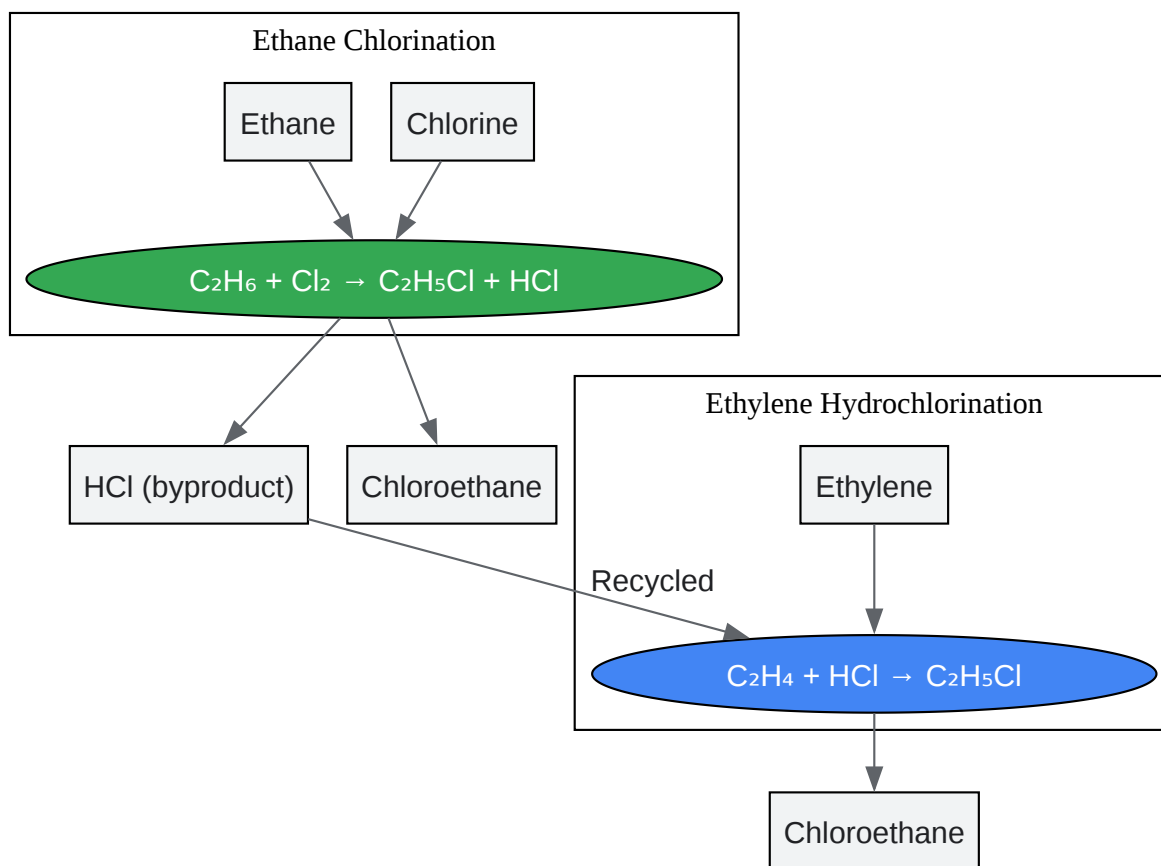


To mitigate the formation of polychlorinated products, an excess of ethane is typically used. Historically, this process was sometimes integrated with the hydrochlorination of ethylene, where the HCl byproduct from ethane chlorination could be used as a reactant.

Quantitative Data:

Quantitative data for early, standalone ethane chlorination processes is sparse. The focus of later industrial efforts was on integrated processes where the overall material balance was more critical than the yield of a single step.

Logical Relationship of Integrated Process:



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Integrated Ethane Chlorination and Ethylene Hydrochlorination

In conclusion, the historical preparation of chloroethane has evolved from early laboratory syntheses using ethanol to more efficient industrial processes based on petrochemical feedstocks. The Groves process represents a significant early improvement, while the hydrochlorination of ethylene has become the dominant modern method due to its atom economy and integration with the broader chemical industry.

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